

# Proper Disposal of 4-Pentylaniline: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Pentylaniline

Cat. No.: B1581728

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **4-Pentylaniline**, a chemical compound utilized in various research and development applications. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

## Safety and Hazard Information

**4-Pentylaniline** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.<sup>[1]</sup> It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> Therefore, strict adherence to safety protocols is mandatory when handling this chemical.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **4-Pentylaniline**, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	C11H17N	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	163.26 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Density	0.919 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.53	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	113 °C (235.4 °F) - closed cup	<a href="#">[3]</a>
Boiling Point	200 °C (392 °F)	
Melting Point	41 - 46 °C (106 - 115 °F)	
Water Solubility	Sparingly soluble	<a href="#">[4]</a> <a href="#">[5]</a>

## Personal Protective Equipment (PPE)

When handling **4-Pentylaniline**, the following personal protective equipment must be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[\[1\]](#) Ensure eyewash stations are readily accessible.[\[1\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., Nitrile rubber), and a lab coat.[\[1\]](#) Flame retardant antistatic protective clothing is also recommended.
- Respiratory Protection: Use in a well-ventilated area. If inhalation risk is high, a respirator with an appropriate filter (e.g., type ABEK) is necessary.[\[3\]](#)

## Step-by-Step Disposal Procedures

The proper disposal of **4-Pentylaniline** waste is crucial to prevent environmental contamination and ensure workplace safety. The following steps outline the recommended disposal protocol.

### 1. Waste Collection:

- All waste containing **4-Pentylaniline**, including contaminated consumables (e.g., pipette tips, gloves), should be collected in a designated, properly labeled, and sealed waste container.
- The container must be made of a material compatible with the chemical.

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)

## 2. Small Spills:

- Evacuate the immediate area if necessary.
- Ventilate the area of the spill.
- Absorb the spill using an inert absorbent material such as vermiculite, dry sand, or earth.
- Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[\[1\]](#)
- Clean the spill area with a suitable solvent, followed by washing with soap and water. All cleaning materials should also be treated as hazardous waste.

## 3. Large Spills:


- Evacuate the laboratory and alert the appropriate safety personnel immediately.
- Contain the spill if it can be done without risk.
- Follow the institutional emergency response plan for large chemical spills.

## 4. Final Disposal:

- All **4-Pentylaniline** waste is considered hazardous waste.
- Disposal must be conducted by a licensed hazardous waste disposal company.
- Do not dispose of **4-Pentylaniline** down the drain or in the regular trash.
- Ensure compliance with all local, state, and federal regulations regarding hazardous waste disposal.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Pentylaniline**.

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **4-Pentylaniline**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. 4-Pentylaniline | C11H17N | CID 93162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Pentylaniline 98 33228-44-3 [sigmaaldrich.com]
- 4. 4-PENTYLANILINE | 33228-44-3 [chemicalbook.com]
- 5. chembk.com [chembk.com]
- To cite this document: BenchChem. [Proper Disposal of 4-Pentylaniline: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1581728#4-pentylaniline-proper-disposal-procedures>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)